

Essential Guide to TUG-905: Safe Handling and Disposal

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For researchers, scientists, and drug development professionals working with **TUG-905**, a potent GPR40 agonist, adherence to proper safety and disposal protocols is paramount. This guide provides essential information to ensure the safe handling and disposal of this research chemical, supporting a secure laboratory environment.

TUG-905 Chemical and Physical Properties

A summary of the key quantitative data for **TUG-905** is presented below, compiled from available chemical information.

Property	Value
CAS Number	1390641-90-3[1]
Molecular Formula	C27H30FNO5S[1]
Molecular Weight	499.59 g/mol [2]
Purity	>98%[1]
Solubility	Soluble in DMSO, not in water[1]
Storage	Short term (days to weeks): 0 - 4°C, Long term (months to years): -20°C[1]

Proper Disposal Procedures for TUG-905

Safety Operating Guide





Disclaimer: No specific Safety Data Sheet (SDS) for **TUG-905** was found in the public domain. The following disposal procedures are based on general best practices for laboratory chemical waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines in accordance with local, state, and federal regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **TUG-905** for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions and ensure correct disposal.

- Solid Waste:
 - Place any unused or expired TUG-905 powder, along with any contaminated items (e.g., weigh boats, contaminated paper towels), into a clearly labeled, sealed container for solid chemical waste.
 - The container should be compatible with the chemical and properly labeled with "Hazardous Waste," the chemical name ("TUG-905"), and any known hazard classifications.
- Liquid Waste (DMSO solution):
 - TUG-905 is soluble in DMSO.[1] Collect all solutions containing TUG-905 in a designated, leak-proof, and clearly labeled hazardous waste container for flammable liquids/organic solvents.
 - Do not mix with aqueous or other incompatible waste streams.



 The waste container should be labeled with "Hazardous Waste," the names of all constituents (e.g., "TUG-905 in DMSO"), and their approximate concentrations.

Step 3: Storage of Waste

- Store the sealed waste containers in a designated, well-ventilated, and secure waste accumulation area.
- Keep the waste containers closed except when adding waste.

Step 4: Arrange for Disposal

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with all the necessary information about the waste, as indicated on the label.

Experimental Protocols

The referenced materials describe the use of **TUG-905** in various experimental contexts, such as in studies of hypothalamic cell proliferation and energy homeostasis.[2][3] However, detailed, step-by-step experimental protocols for these studies are not provided in the available search results. For specific methodologies, it is recommended to consult the primary research articles citing the use of **TUG-905**.[4][5]

Visualizing the GPR40 Signaling Pathway

TUG-905 is an agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[2][6] Upon activation, GPR40 is involved in various cellular responses. The diagram below illustrates a simplified signaling pathway initiated by a GPR40 agonist like **TUG-905**.





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Caption: Simplified GPR40 signaling pathway activated by TUG-905.

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